

# 2-Amino-5-fluorobenzaldehyde: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: 2-Amino-5-fluorobenzaldehyde

Cat. No.: B139799

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This technical guide provides an in-depth overview of **2-Amino-5-fluorobenzaldehyde** (CAS No. 146829-56-3), a key building block in synthetic organic chemistry, with a particular focus on its applications in drug discovery and development. This document is intended for researchers, scientists, and professionals in the pharmaceutical and chemical industries.

## Core Properties and Data

**2-Amino-5-fluorobenzaldehyde** is a substituted aromatic aldehyde that serves as a versatile precursor in the synthesis of a wide range of heterocyclic compounds. Its chemical structure, featuring an amino group and a fluorine atom on the benzaldehyde scaffold, imparts unique reactivity and makes it a valuable intermediate in medicinal chemistry.

## Physical and Chemical Properties

The key physical and chemical properties of **2-Amino-5-fluorobenzaldehyde** are summarized in the table below. These properties are essential for its handling, storage, and application in various chemical reactions.

Property	Value	Source(s)
CAS Number	146829-56-3	[1][2][3]
Molecular Formula	C <sub>7</sub> H <sub>6</sub> FNO	[2][3]
Molecular Weight	139.13 g/mol	[2][3]
Appearance	Yellow to brown or red solid	[2]
Boiling Point	260 °C (predicted)	[1][3]
Density	1.293 g/cm <sup>3</sup> (predicted)	[1][3]
Flash Point	111 °C	[1][3]
Melting Point	Not available	[2]
Solubility	Not available	[2]

## Synthesis and Experimental Protocols

The synthesis of **2-Amino-5-fluorobenzaldehyde** can be achieved through various methods. A common and effective approach involves the reduction of the corresponding nitro compound, 2-nitro-5-fluorobenzaldehyde.

### Synthesis of 2-Amino-5-fluorobenzaldehyde from 2-Nitro-5-fluorobenzaldehyde

This protocol details the reduction of 2-nitro-5-fluorobenzaldehyde to **2-amino-5-fluorobenzaldehyde** using a standard reducing agent like sodium dithionite.

Materials:

- 2-Nitro-5-fluorobenzaldehyde
- Sodium dithionite (Na<sub>2</sub>S<sub>2</sub>O<sub>4</sub>)
- Sodium carbonate (Na<sub>2</sub>CO<sub>3</sub>)
- Methanol

- Water
- Dichloromethane ( $\text{CH}_2\text{Cl}_2$ )
- Silica gel for column chromatography
- Petroleum ether
- Ethyl acetate

#### Procedure:

- Prepare an aqueous solution containing sodium dithionite ( $\text{Na}_2\text{S}_2\text{O}_4$ ) and sodium carbonate ( $\text{Na}_2\text{CO}_3$ ).
- Dissolve 2-nitro-5-fluorobenzaldehyde in methanol.
- Add the methanolic solution of 2-nitro-5-fluorobenzaldehyde dropwise to the aqueous solution of the reducing agents at a controlled temperature (e.g., 45 °C).
- After the addition is complete, heat the reaction mixture (e.g., to 65 °C) and monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- Extract the product with dichloromethane ( $\text{CH}_2\text{Cl}_2$ ).
- Combine the organic phases, wash with water, and dry over a suitable drying agent (e.g., anhydrous sodium sulfate).
- Concentrate the organic phase under reduced pressure to obtain the crude product.
- Purify the crude product by silica gel column chromatography using a mixture of petroleum ether and ethyl acetate as the eluent to yield **2-amino-5-fluorobenzaldehyde** as a yellow solid.

## Applications in Drug Development

**2-Amino-5-fluorobenzaldehyde** is a critical starting material for the synthesis of various heterocyclic scaffolds that form the core of many therapeutic agents. Its primary application lies in the synthesis of quinazolines and quinazolinones, which are known to exhibit a broad spectrum of biological activities, including kinase inhibition.

## Precursor for Kinase Inhibitors

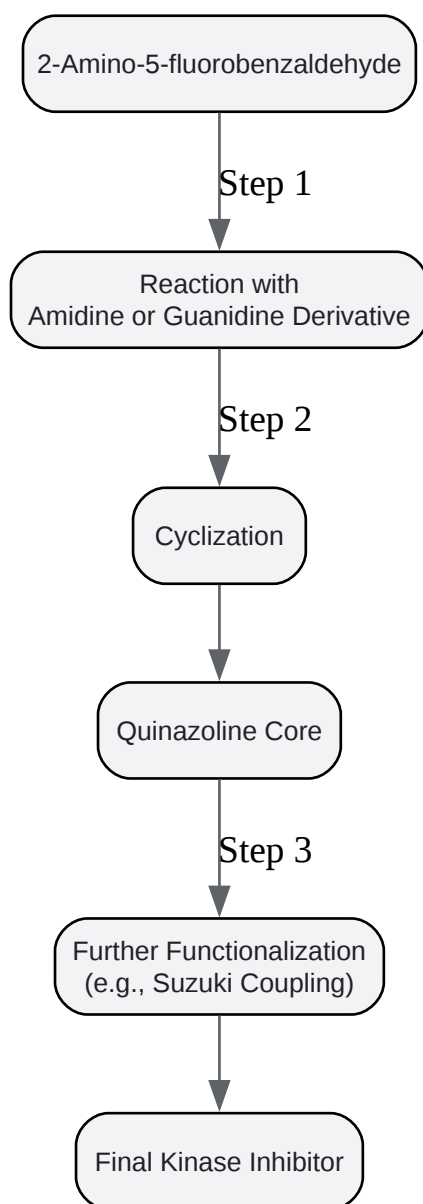
Kinases are a class of enzymes that play a crucial role in cell signaling, and their dysregulation is implicated in numerous diseases, including cancer and inflammatory disorders. **2-Amino-5-fluorobenzaldehyde** serves as a key building block for the synthesis of potent and selective kinase inhibitors.

Notably, this compound is utilized in the development of inhibitors for Glycogen Synthase Kinase 3 $\beta$  (GSK-3 $\beta$ ), a serine/threonine kinase involved in various cellular processes, including metabolism, cell proliferation, and apoptosis. Aberrant GSK-3 $\beta$  activity has been linked to neurodegenerative diseases like Alzheimer's, bipolar disorder, and some cancers.

Furthermore, **2-amino-5-fluorobenzaldehyde** is a precursor for the synthesis of Tropomyosin receptor kinase (Trk) inhibitors. Trk kinases are a family of receptor tyrosine kinases that are attractive targets for cancer therapy, as fusions involving the NTRK genes that encode for Trks are oncogenic drivers in a variety of tumors.<sup>[4][5][6]</sup>

## Synthesis of a Quinazoline-Based Kinase Inhibitor

The following workflow illustrates the synthesis of a generic quinazoline-based kinase inhibitor from **2-amino-5-fluorobenzaldehyde**, showcasing its utility in constructing complex, biologically active molecules.

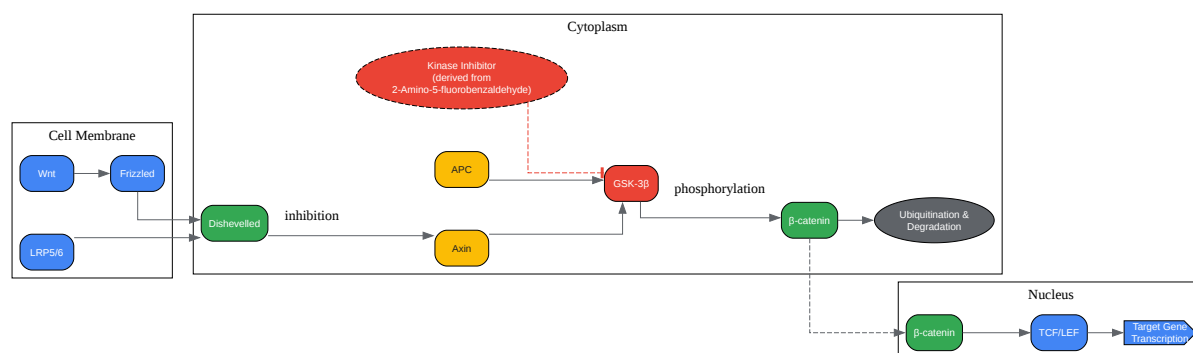


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Synthesis of a Quinazoline-Based Kinase Inhibitor.

## Role in Targeting the GSK-3 $\beta$ Signaling Pathway

The kinase inhibitors synthesized from **2-amino-5-fluorobenzaldehyde** can modulate the GSK-3 $\beta$  signaling pathway. This pathway is a central hub in cellular communication, and its inhibition can have therapeutic effects in various diseases.



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Simplified GSK-3β Signaling Pathway and Point of Intervention.

## Safety and Handling

**2-Amino-5-fluorobenzaldehyde** should be handled with care in a well-ventilated laboratory setting. It is advisable to wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. For detailed safety information, please refer to the Material Safety Data Sheet (MSDS) provided by the supplier.

## Conclusion

**2-Amino-5-fluorobenzaldehyde** is a valuable and versatile chemical intermediate with significant applications in the synthesis of pharmaceutically active compounds, particularly

kinase inhibitors. This guide provides a foundational understanding of its properties, synthesis, and role in drug development, serving as a resource for researchers in the field.

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